

H-D-Thr-OBzl·HCl molecular weight and formula

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Compound of Interest

Compound Name:	<i>D-Threonine Benzyl Ester Hydrochloride</i>
Cat. No.:	B570760

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An In-depth Technical Guide on H-D-Thr-OBzl·HCl

This guide provides a comprehensive overview of the chemical and physical properties of H-D-Thr-OBzl·HCl (**D-Threonine benzyl ester hydrochloride**), a key reagent in peptide synthesis and pharmaceutical research.

Chemical Properties and Identification

H-D-Thr-OBzl·HCl is the hydrochloride salt of the benzyl ester of D-threonine. The benzyl ester group serves as a protecting group for the carboxylic acid functionality of D-threonine, preventing it from participating in unwanted side reactions during peptide bond formation. The hydrochloride salt form enhances the compound's stability and handling characteristics.

Below is a summary of the key quantitative data for H-D-Thr-OBzl·HCl:

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ CINO ₃	[1]
Molecular Weight	245.70 g/mol	[1] [2]
CAS Number	75748-36-6	[1]
Appearance	White to off-white solid/powder	

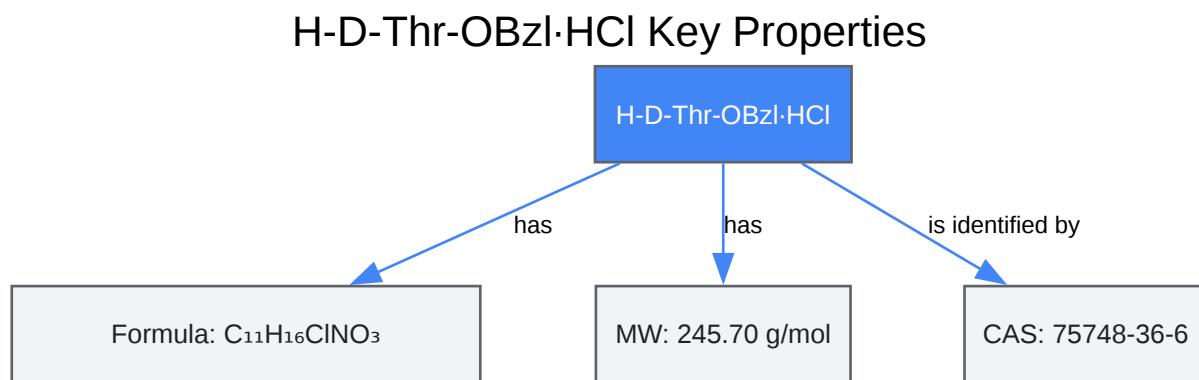
Note: The L-isomer, H-L-Thr-OBzl·HCl, has the same molecular formula and weight, but a different CAS number: 33645-24-8[3][2].

Experimental Protocols

As an AI, I have not personally conducted laboratory experiments. However, a general method for the synthesis of Threonine benzyl ester hydrochloride involves the esterification of threonine with benzyl alcohol in the presence of an acid catalyst like thionyl chloride (SOCl_2)[4]. This reaction is typically performed in a well-ventilated fume hood due to the exothermic nature and generation of HCl gas[4].

Logical Relationship Diagram

The following diagram illustrates the relationship between the parent compound and its key identifiers.



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Caption: Key properties of H-D-Thr-OBzl·HCl.

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References

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